

optimizing yield for 2-Bromo-1-octene

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Compound Focus: 2-Bromo-1-octene

CAS No.: 13249-60-0

Cat. No.: S763700

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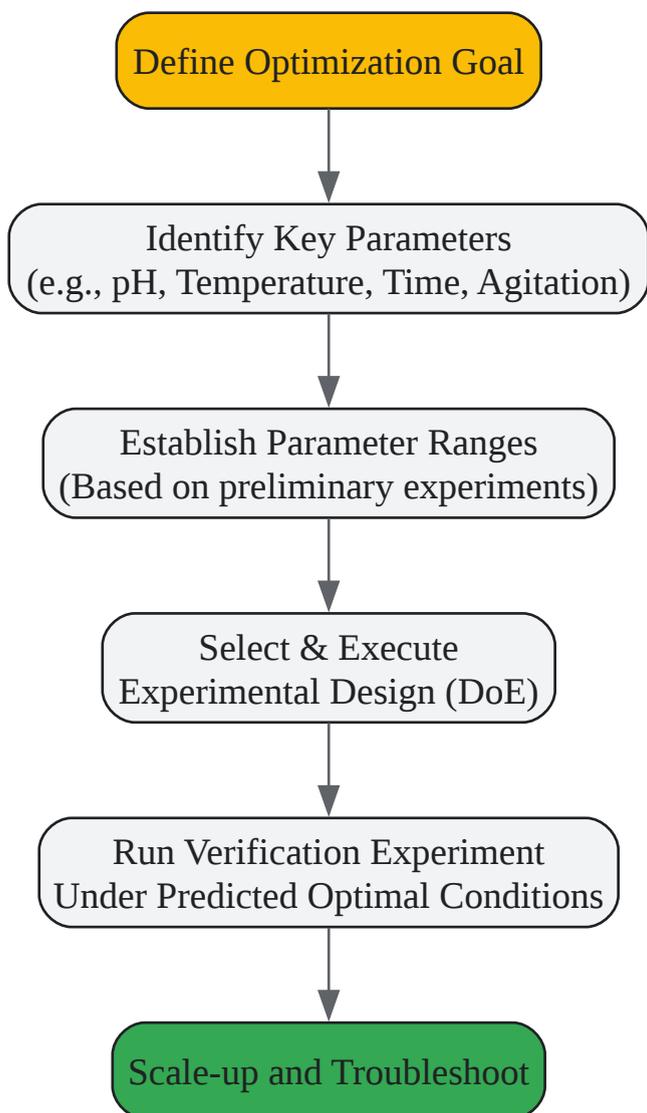
Chemical Profile of 2-Bromo-1-octene

The table below summarizes the basic information for this compound, which is a starting point for any experimental design.

Property	Value / Description
CAS Number	13249-60-0 [1] [2] [3]
Molecular Formula	C ₈ H ₁₅ Br [1] [2] [3]
Molecular Weight	191.11 g/mol [2] [3]
Density	~1.133 g/cm ³ [1]
Boiling Point	~183.9°C at 760 mmHg [1]
Synonyms	2-bromooct-1-ene, 1-Octene, 2-bromo- [1] [2]

A Framework for Reaction Optimization

While data for **2-Bromo-1-octene** is scarce, the principles of chemical optimization are universal. The following workflow outlines a systematic approach you can apply to your process.



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Detailed Methodology

This workflow is based on a study that successfully optimized the asymmetric reduction of a similar brominated ketone, 2-bromo-1-(naphthalen-2-yl)ethanone, using an **A-optimal design** model [4].

- **Key Parameters to Investigate:** The study identified four critical parameters for a bioreduction reaction. Your system may involve different factors, but these provide a starting point for investigation [4]:
 - **pH** of the reaction medium.

- **Temperature.**
 - **Incubation period** (reaction time).
 - **Agitation speed.**
- **Application of a Model:** The researchers used an **A-optimal design**, a type of Design of Experiment (DoE) method. This approach helps in efficiently finding the optimal combination of parameters with a minimal number of experimental runs. For the model reaction, the optimum conditions were found to be: **pH 7, 25°C, 24 hours, and 200 rpm** [4].
 - **Expected Outcomes:** Under these optimized conditions, the model reaction achieved a **99% enantiomeric excess (ee) and a 100% conversion rate**, demonstrating the power of a systematic approach [4].

Frequently Asked Questions

Given the lack of specific guides, here are some general FAQs based on chemical principles and the search results.

Q: What are the primary challenges in synthesizing or handling alkenyl bromides like 2-Bromo-1-octene? **A:** A common challenge in synthesizing unsaturated chains via reactions like Grignard addition is controlling **side reactions**, such as Wurtz-type coupling which leads to dimerization (e.g., forming 1,5-hexadiene). This can be mitigated by using a large excess of magnesium turnings and adding the halide precursor slowly to control the reaction rate and temperature [5]. Furthermore, alkenyl bromides can be sensitive to strong acids and other reactive conditions.

Q: Are there any special handling or stability concerns for this compound? **A:** While a specific MSDS was not found, all organobromine compounds should be treated with care. They are typically **moisture-sensitive** and may decompose if improperly stored. It is recommended to handle them under an inert atmosphere (e.g., nitrogen or argon) and store them in a cool, dry place [5].

Q: The compound is very expensive to purchase. Why? **A:** **2-Bromo-1-octene** is a specialist chemical, and its high cost reflects the complexity of its synthesis and purification. Commercial suppliers list prices around **\$400-\$500 per gram** for high-purity material, which is typical for complex, non-commodity organic reagents [2].

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References

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